

# An In-depth Technical Guide to 4-Methyl-4-penten-1-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methyl-4-penten-1-OL

Cat. No.: B1583634

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This technical guide provides a comprehensive overview of **4-Methyl-4-penten-1-ol**, a valuable intermediate in organic synthesis. The document details its chemical properties, experimental protocols for its synthesis and analysis, and a logical workflow for its production and characterization, tailored for researchers, scientists, and professionals in drug development.

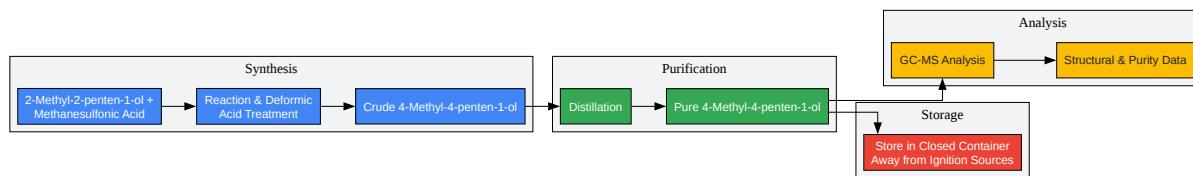
## Core Properties of 4-Methyl-4-penten-1-ol

**4-Methyl-4-penten-1-ol**, an unsaturated alcohol, possesses the chemical formula C<sub>6</sub>H<sub>12</sub>O.[1][2] Its molecular structure consists of a five-carbon chain with a methyl group and a double bond at the fourth carbon position, and a hydroxyl group at the first position.

| Property          | Value                                    |
|-------------------|--|
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> O[1][2]   |
| Molecular Weight  | 100.16 g/mol [2][3]                      |
| IUPAC Name        | 4-methylpent-4-en-1-ol                   |
| CAS Number        | 22508-64-1[1]                            |
| Appearance        | Colorless liquid[1]                      |
| Boiling Point     | Approximately 140-142 °C[1]              |
| Density           | Approximately 0.814 g/mL[1]              |
| Solubility        | Soluble in water and organic solvents[1] |

## Synthetic and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **4-Methyl-4-penten-1-ol**.



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methyl-4-penten-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583634#4-methyl-4-penten-1-ol-molecular-formula-and-weight>

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